

Technical Support Center: Synthesis of SR-1903

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SR-1903

Cat. No.: B15543256

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Information Not Available

Our comprehensive search for a chemical compound designated "**SR-1903**" in scientific databases and public literature has yielded no specific results. The identifier "**SR-1903**" does not correspond to a recognized chemical entity for which a synthesis protocol has been published.

The search results for "**SR-1903**" are associated with unrelated items, including:

- UN/NA 1903: A United Nations/North America identification number for "Disinfectant, liquid, corrosive, n.o.s. (Quaternary Ammonium Compound)." This is a shipping and safety designation for a class of substances, not a specific chemical compound for synthesis.
- SR M1903: A fictional weapon in the video game "Resident Evil 4."

Without a defined chemical structure or a published synthesis route for a compound named **SR-1903**, it is not possible to provide a technical support center with troubleshooting guides, frequently asked questions, data tables, or detailed experimental protocols as requested.

To enable us to assist you, please verify the following:

- Correct Compound Name: Double-check the spelling and designation of the compound. It is possible there is a typographical error in the name.
- Chemical Structure or CAS Number: If you have the chemical structure, IUPAC name, or a CAS (Chemical Abstracts Service) number for the compound, please provide it. This

information will allow for a precise and effective search for relevant synthesis information.

- **Alternative Designations:** The compound may be known by other names, such as a company code-name or a different systematic name.

Once more specific information about the chemical identity of **SR-1903** is available, we will be able to proceed with creating the requested technical support documentation.

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[<https://www.benchchem.com/product/b15543256#refinement-of-sr-1903-synthesis-protocol>]

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com